

Protocol for the Dissolution of Tilapertin in DMSO for Experimental Use

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Tilapertin	
Cat. No.:	B1682373	Get Quote

Introduction

Tilapertin, also known as AMG-747, is an investigational drug that functions as a glycine transporter type 1 (GlyT1) inhibitor.[1][2] For researchers in neuroscience, psychiatry, and drug development, precise and consistent preparation of **Tilapertin** solutions is paramount for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the dissolution of **Tilapertin** in dimethyl sulfoxide (DMSO), a common polar aprotic solvent used for in vitro and in vivo studies.[3][4] Adherence to this protocol will help ensure the stability and activity of the compound.

Physicochemical Properties of Tilapertin

A summary of the key physicochemical properties of **Tilapertin** is presented in the table below. Understanding these properties is crucial for accurate stock solution preparation and experimental design.



Property	Value	Reference
Molecular Formula	C20H21F3N2O2	[1][5][6]
Molecular Weight	378.39 g/mol	[1][5][6]
Solubility in DMSO	10 mM	[2]
Appearance	Solid (form may vary)	
Purity	>98% (typical)	[2]

Materials and Equipment

3.1. Reagents:

- Tilapertin powder
- Dimethyl sulfoxide (DMSO), anhydrous, ≥99.7% purity

3.2. Equipment:

- Analytical balance
- · Microcentrifuge tubes or amber glass vials
- Pipettes (P1000, P200, P20)
- Vortex mixer
- Water bath or heat block (optional)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Experimental Protocol: Preparation of a 10 mM Tilapertin Stock Solution in DMSO

This protocol details the steps to prepare a 10 mM stock solution of **Tilapertin** in DMSO.

4.1. Calculation of Required Mass:



To prepare a specific volume of a 10 mM stock solution, use the following formula:

Mass (mg) = 10 mmol/L * Volume (L) * 378.39 g/mol * 1000 mg/g

Example for preparing 1 mL of 10 mM stock solution: Mass (mg) = 0.01 mol/L * 0.001 L * 378.39 g/mol * 1000 mg/g = 3.78 mg

4.2. Dissolution Procedure:

- Weighing: Carefully weigh out the calculated amount of Tilapertin powder using an analytical balance and transfer it to a sterile microcentrifuge tube or amber glass vial.
- Solvent Addition: Add the desired volume of anhydrous DMSO to the tube containing the **Tilapertin** powder.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Visual Inspection: Visually inspect the solution to ensure that all the powder has completely dissolved and the solution is clear.
- Gentle Heating (Optional): If the compound does not readily dissolve, gentle warming in a water bath or on a heat block at 37°C for 5-10 minutes can be applied. Vortex again after warming. Caution: Avoid excessive heat, which may degrade the compound.
- Storage: Store the 10 mM **Tilapertin** stock solution at -20°C or -80°C in small aliquots to minimize freeze-thaw cycles.

Application Notes and Best Practices

- DMSO Quality: Use high-purity, anhydrous DMSO to prevent compound precipitation and degradation. DMSO is hygroscopic; handle and store it properly to avoid moisture absorption.[3]
- Working Dilutions: For cell-based assays, dilute the DMSO stock solution in the appropriate
 cell culture medium to the final desired concentration immediately before use. The final
 concentration of DMSO in the experimental medium should be kept low (typically ≤0.1%) to
 avoid solvent-induced cellular toxicity.

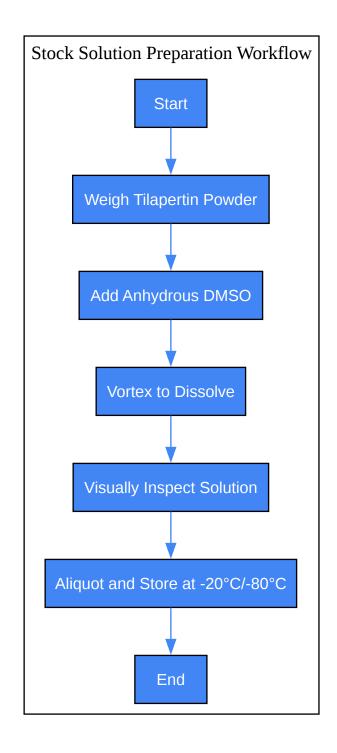


- Solubility Limits: Do not exceed the 10 mM solubility limit of **Tilapertin** in DMSO to avoid the formation of micro-precipitates that could affect experimental outcomes.
- Stability: While stable in DMSO at low temperatures, the long-term stability of **Tilapertin** in solution should be monitored. It is recommended to prepare fresh stock solutions regularly.
- Safety Precautions: Always handle **Tilapertin** and DMSO in a well-ventilated area while wearing appropriate PPE.

Visualized Workflows

The following diagrams illustrate the key processes described in this protocol.

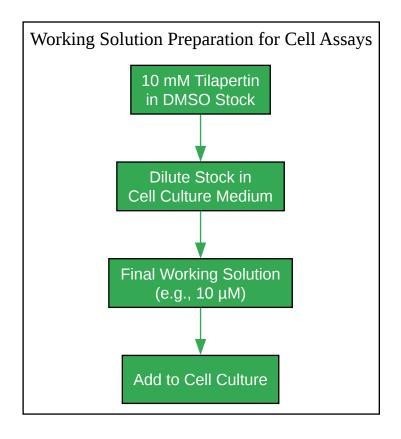




Click to download full resolution via product page

Caption: Workflow for preparing a **Tilapertin** stock solution in DMSO.





Click to download full resolution via product page

Caption: Dilution of DMSO stock for cell-based experiments.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Tilapertin Wikipedia [en.wikipedia.org]
- 2. Tilapertin tcsc0016966 Taiclone [taiclone.com]
- 3. Dimethyl sulfoxide Wikipedia [en.wikipedia.org]
- 4. ptacts.uspto.gov [ptacts.uspto.gov]
- 5. GSRS [gsrs.ncats.nih.gov]







- 6. GSRS [precision.fda.gov]
- To cite this document: BenchChem. [Protocol for the Dissolution of Tilapertin in DMSO for Experimental Use]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682373#protocol-for-dissolving-tilapertin-in-dmso-for-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com